

# An In-depth Technical Guide to Dalbergin: A Bioactive Neoflavonoid from Dalbergia Species

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Notice: Due to the absence of detailed scientific literature on **5-O-Methyldalbergiphenol**, this guide focuses on Dalbergin, a structurally related and well-researched neoflavonoid from the same plant genus, to fulfill the request for an in-depth technical analysis.

## Introduction

Dalbergin is a naturally occurring neoflavonoid found in various species of the Dalbergia genus, notably Dalbergia sissoo and Dalbergia odorifera.[1][2][3] It is classified as a 4-phenylcoumarin, with the chemical structure 6-hydroxy-7-methoxy-4-phenylcoumarin.[4] This compound has garnered significant interest in the scientific community for its diverse pharmacological activities, including anti-inflammatory, antioxidant, and anticancer properties.[4][5][6] This technical guide provides a comprehensive overview of the experimental data, protocols, and molecular pathways associated with Dalbergin.

Chemical Structure of Dalbergin

Molecular Formula: C<sub>16</sub>H<sub>12</sub>O<sub>4</sub>[4]

Molecular Weight: 268.26 g/mol [4]

CAS Number: 482-83-7[4]

# **Quantitative Biological Data**



The biological activities of Dalbergin have been quantified in several studies, particularly its efficacy as an anticancer agent. The following tables summarize the key quantitative findings.

**Table 1: In Vitro Cytotoxicity of Dalbergin** 

Cell Line	Cancer Type	IC50 Value	Exposure Time	Reference
T47D	Breast Cancer	1 μΜ	24 hours	[5]
T47D	Breast Cancer	0.001 μΜ	48 hours	[5]
T47D	Breast Cancer	0.00001 μΜ	72 hours	[5]

Table 2: In Silico Binding Affinities of Dalbergin

Protein Target	Biological Process	Binding Affinity (kcal/mol)	Reference
Caspase-3	Apoptosis	-6.7	[7][8]
Caspase-9	Apoptosis	-6.6	[7][8]

# **Experimental Protocols**

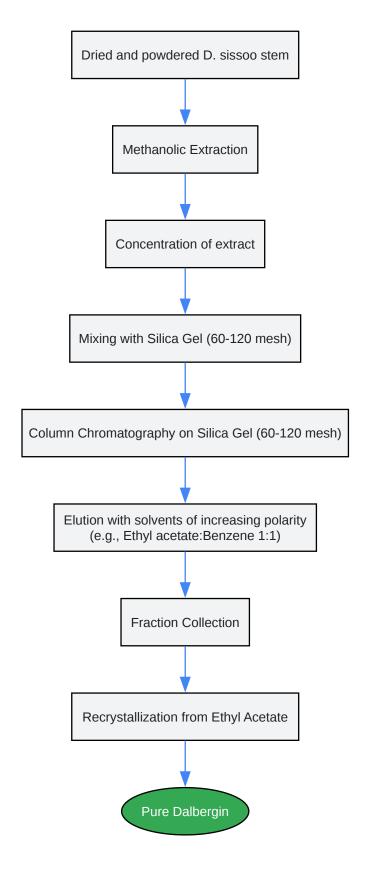
This section details the methodologies employed in the isolation, synthesis, and biological evaluation of Dalbergin, as cited in the literature.

# Isolation of Dalbergin from Dalbergia sissoo

This protocol describes the general procedure for the isolation of Dalbergin from the stem of Dalbergia sissoo.[9]

Experimental Workflow for Dalbergin Isolation





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Caption: Workflow for the isolation and purification of Dalbergin.



#### Methodology:

- The stem of Dalbergia sissoo is dried and powdered.
- The powdered plant material is subjected to methanolic extraction.
- The resulting extract is concentrated.
- The concentrated methanolic extract is mixed with silica gel (60-120 mesh).
- The mixture is then subjected to column chromatography using a silica gel (60-120 mesh) column.
- The column is eluted with solvents of increasing polarity. A mixture of ethyl acetate and benzene (1:1) has been reported to be effective for eluting Dalbergin.[9]
- Fractions are collected and monitored for the presence of Dalbergin.
- The fractions containing Dalbergin are pooled and recrystallized from ethyl acetate to yield the pure compound.[9]

# **Synthesis of Dalbergin**

A reported method for the chemical synthesis of Dalbergin is as follows.[6]

Synthetic Pathway for Dalbergin





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Caption: Chemical synthesis of Dalbergin via condensation.

#### Methodology:

- 2-methoxybenzene-1,4-diol (1 equivalent) is dissolved in 15 ml of 75% sulfuric acid in water at 0°C.[6]
- Ethyl 3-oxo-3-phenylpropanoate (1 equivalent) is added dropwise to the solution.[6]
- The reaction mixture is agitated continuously for 30 minutes while allowing it to warm to room temperature.
- The reaction progress is monitored using Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is poured into ice-cold water.
- The aqueous mixture is extracted with ethyl acetate.
- The organic layer is collected and dried over sodium sulphate.
- The solvent is evaporated to yield Dalbergin.[6]

## In Vitro Anti-proliferative Assay (MTT Assay)



The cytotoxic effect of Dalbergin on cancer cell lines can be evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

#### Methodology:

- T47D breast cancer cells are seeded in 96-well plates.
- The cells are treated with various concentrations of Dalbergin (e.g., 0.000001 μM to 30 μM) for different time intervals (24, 48, and 72 hours).[5]
- After the treatment period, MTT solution is added to each well and incubated.
- The formazan crystals formed are dissolved in a suitable solvent (e.g., DMSO).
- The absorbance is measured at a specific wavelength using a microplate reader.
- Cell viability is calculated as a percentage of the control (untreated cells), and the IC50 value is determined.

## **Molecular Mechanisms and Signaling Pathways**

Dalbergin has been shown to exert its biological effects by modulating several key signaling pathways involved in inflammation and cancer.

## **Anti-inflammatory Mechanism**

Dalbergin and other neoflavonoids exhibit anti-inflammatory properties by targeting central regulators of the inflammatory response.[4] This includes the inhibition of the NF- $\kappa$ B and MAPK signaling pathways, which leads to a reduction in the production of pro-inflammatory mediators. [4] The flavonoid compounds in Dalbergia odorifera have been shown to potentially inhibit the expression of FOS and PTGS2 (COX-2), reduce the release of IL-1 $\beta$ , and block the MAPK and toll-like receptor pathways.[10]

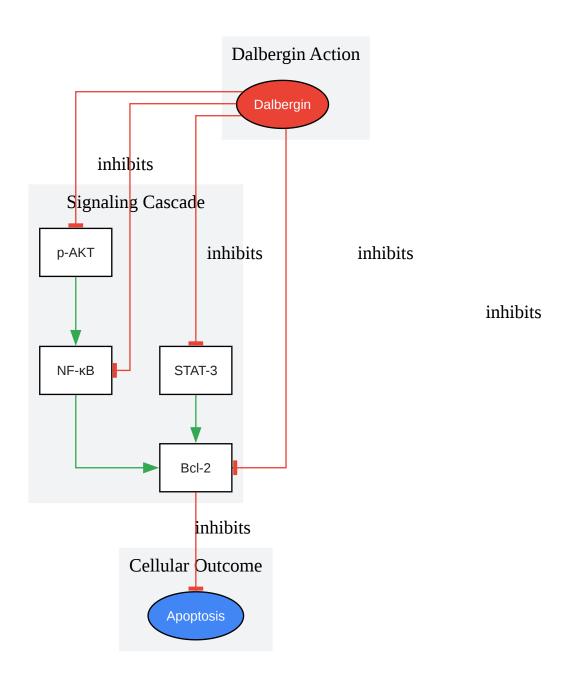
## **Anticancer Mechanism in Hepatocellular Carcinoma**

In hepatocellular carcinoma, Dalbergin has been demonstrated to induce apoptosis and suppress cell growth through the inhibition of the AKT/NF-κB signaling pathway.[11] The



administration of Dalbergin leads to a significant decrease in the expression of anti-apoptotic proteins like Bcl-2, TNF- $\alpha$ , NF $\kappa$ B, p-AKT, and STAT-3.[11]

Dalbergin's Anticancer Signaling Pathway



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Caption: Dalbergin's inhibition of the AKT/NF-kB/STAT-3 pathway to induce apoptosis.



## Conclusion

Dalbergin, a neoflavonoid isolated from Dalbergia species, demonstrates significant potential as a therapeutic agent, particularly in the fields of oncology and inflammation. Its ability to modulate critical signaling pathways such as NF-kB, AKT, and STAT3 underscores its multifaceted mechanism of action. The availability of established protocols for its isolation and synthesis facilitates further preclinical and clinical investigations. This guide provides a foundational understanding for researchers and drug development professionals interested in the therapeutic applications of Dalbergin.

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